

Personal protective equipment for handling 4-Fluoro-DL-tryptophan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Fluoro-DL-tryptophan*

Cat. No.: *B555196*

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Essential Safety and Handling Guide for 4-Fluoro-DL-tryptophan

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **4-Fluoro-DL-tryptophan**, a fluorinated derivative of the amino acid tryptophan. Adherence to these procedural steps is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Key Data

4-Fluoro-DL-tryptophan is a hazardous substance that requires careful handling to avoid adverse health effects. The primary hazards include skin irritation, serious eye irritation, and respiratory irritation.

Identifier	Information	Source
Chemical Name	4-Fluoro-DL-tryptophan	[1]
CAS Number	25631-05-4	
Molecular Formula	C11H11FN2O2	
Molecular Weight	222.22 g/mol	[1]
Appearance	Off-white solid	
GHS Hazard Codes	H315, H319, H335	[1]
Hazard Statements	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[1]
Storage Conditions	Store at < -15°C, protect from light, and keep container well closed.	

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of the powdered substance.[\[2\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate vicinity of the handling area.[\[2\]](#)
- Before starting, clear the workspace of any unnecessary items to prevent contamination and facilitate cleanup in case of a spill.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against dust particles and potential splashes.[\[2\]](#)

- Skin Protection: A lab coat or chemical-resistant apron should be worn to protect clothing and skin.[\[2\]](#)
- Hand Protection: Use nitrile gloves. Inspect gloves for any tears or punctures before use. Change gloves immediately if they become contaminated.[\[2\]](#)
- Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved N95 respirator or higher is recommended to prevent respiratory tract irritation.[\[3\]](#)

3. Weighing and Aliquoting:

- Handle **4-Fluoro-DL-tryptophan** as a solid powder.
- To minimize dust generation, weigh the compound on a tared weigh boat or paper within the fume hood.
- Use a spatula to carefully transfer the desired amount of the compound. Avoid scooping in a manner that creates airborne dust.
- If preparing a stock solution, add the solvent to the pre-weighed compound slowly to avoid splashing.

4. Post-Handling Procedures:

- Thoroughly clean all equipment and the work surface after handling.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

As a halogenated organic compound, **4-Fluoro-DL-tryptophan** and any materials contaminated with it require specific disposal procedures.

1. Waste Segregation:

- All solid waste contaminated with **4-Fluoro-DL-tryptophan** (e.g., weigh boats, gloves, paper towels) should be collected in a designated, clearly labeled hazardous waste container for halogenated organic compounds.

- Unused or excess **4-Fluoro-DL-tryptophan** must be disposed of as hazardous chemical waste.
- Do not mix with non-halogenated waste streams.

2. Container Management:

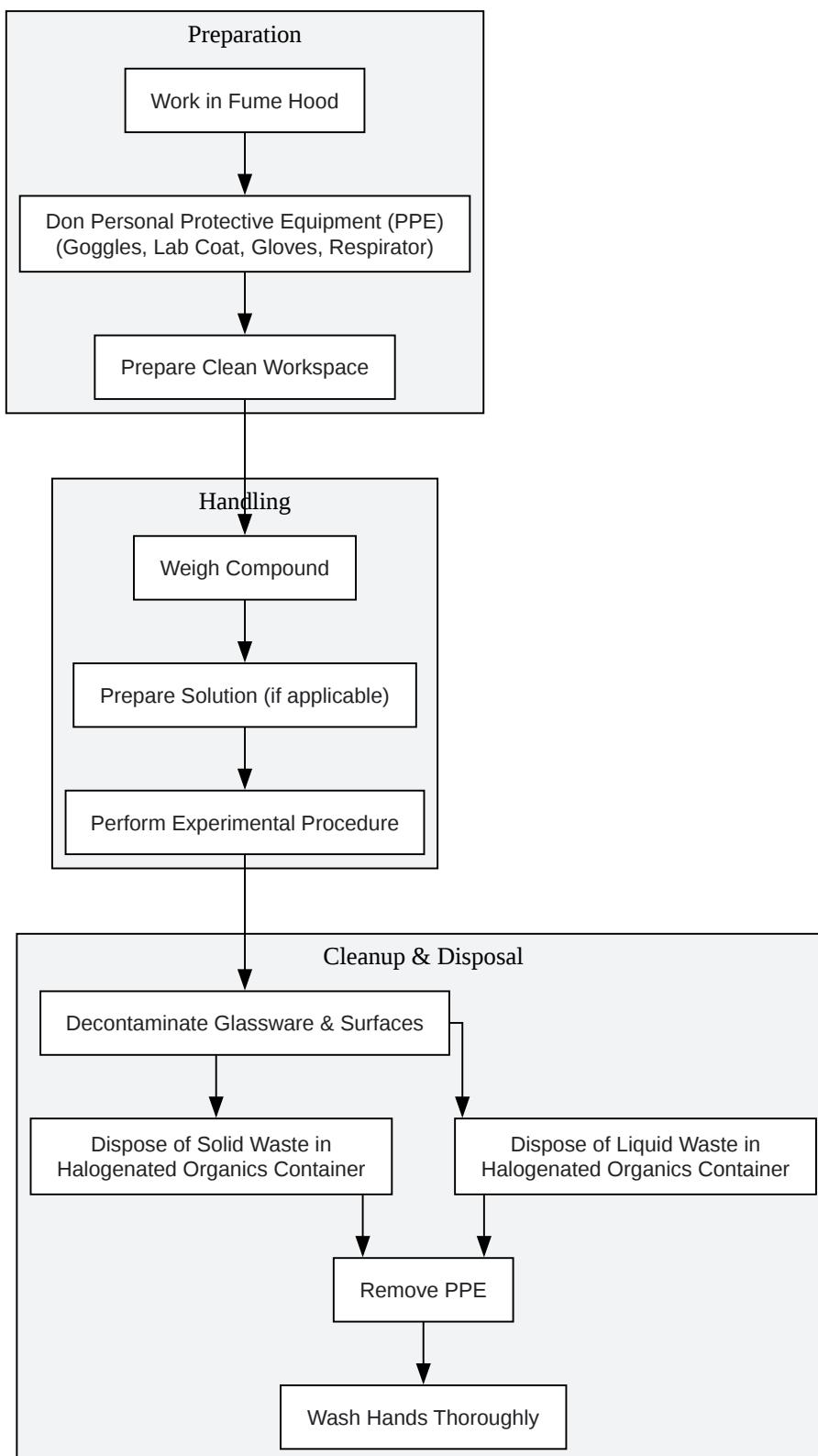
- The waste container must be kept closed except when adding waste.
- Store the waste container in a designated satellite accumulation area away from incompatible materials.

3. Final Disposal:

- Arrange for the disposal of the halogenated organic waste through your institution's environmental health and safety (EHS) office.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)
- Spill: For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in the designated hazardous waste container. Clean the spill area with an appropriate solvent and then wash with soap and water. For major spills, evacuate the area and contact your EHS office.[\[4\]](#)

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Fluoro-DL-tryptophan]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b555196#personal-protective-equipment-for-handling-4-fluoro-dl-tryptophan\]](https://www.benchchem.com/product/b555196#personal-protective-equipment-for-handling-4-fluoro-dl-tryptophan)

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